

# "2-Hydroxy-5-methoxy-3-nitrobenzaldehyde" safety and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxy-5-methoxy-3-nitrobenzaldehyde

Cat. No.: B183026

[Get Quote](#)

An In-Depth Technical Guide to the Safety and Handling of **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**

This technical guide provides comprehensive safety and handling information for **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**, intended for researchers, scientists, and professionals in drug development and other scientific fields. The information is compiled from various safety data sheets and chemical databases.

## Chemical Identification and Properties

**2-Hydroxy-5-methoxy-3-nitrobenzaldehyde** is a substituted aromatic aldehyde. Its chemical structure and properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>5</sub>	[1][2][3][4][5][6]
Molecular Weight	197.14 g/mol	[1][2][3][4][6]
CAS Number	34549-69-4, 17028-61-4	[1][2][3][4][5]
Appearance	Cream to yellow or brown or grey to grey/green powder	[3][7]
Melting Point	127-134 °C, 137.0-143.0°C, 141-143 °C	[3][4][7]
Solubility	Slightly soluble in water.	[4][8]
Synonyms	5-Methoxy-3-nitrosalicylaldehyde, 2-hydroxy-3-nitro-5-methoxybenzaldehyde	[1]

## Hazard Identification and Classification

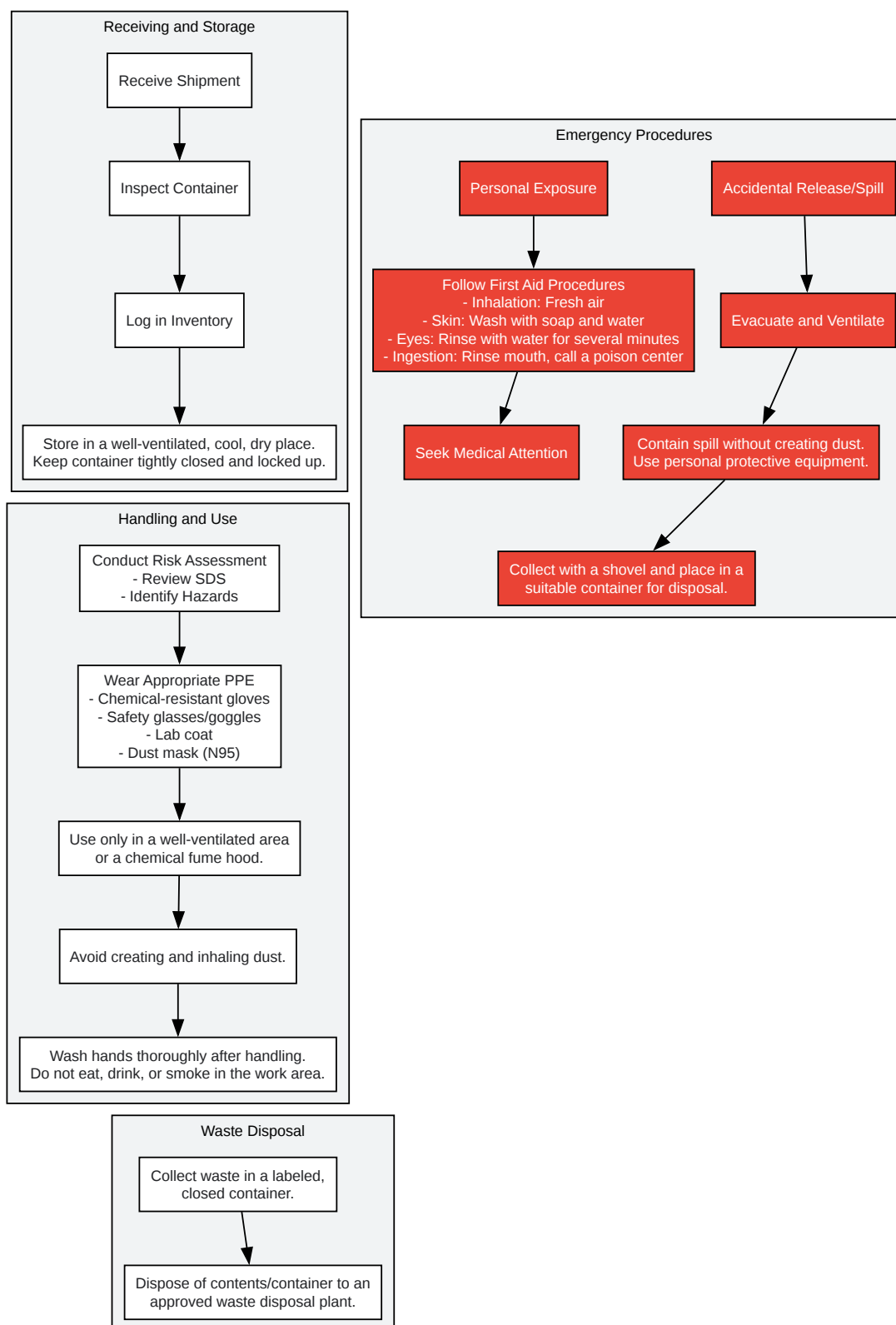
The hazard classification of **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde** can vary slightly between suppliers. It is crucial to consult the specific safety data sheet (SDS) for the product in use. The compound is generally considered hazardous.

Table 2: GHS Hazard Classification for **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement	Source(s)
Acute Toxicity, Oral	3 or 4	Skull and crossbones or Exclamation mark	Danger or Warning	H301: Toxic if swallowed or H302: Harmful if swallowed	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Skin Sensitization	1	Exclamation mark	Warning	H317: May cause an allergic skin reaction	<a href="#">[1]</a> <a href="#">[3]</a>
Skin Corrosion/Irritation	2	Exclamation mark	Warning	H315: Causes skin irritation	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Serious Eye Damage/Eye Irritation	2	Exclamation mark	Warning	H319: Causes serious eye irritation	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Specific Target Organ Toxicity (Single Exposure)	3	Exclamation mark	Warning	H335: May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[10]</a>

## Safe Handling and Storage Workflow

Proper handling and storage procedures are essential to minimize the risks associated with **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**. The following workflow diagram outlines the key steps for safe management of this chemical in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**.

## Experimental Protocols

Detailed experimental protocols for the toxicological data presented in safety data sheets are not publicly available. The hazard classifications are typically based on data from studies conducted under standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), as well as on data from similar compounds and computational models.

## Personal Protective Equipment (PPE)

To ensure the safety of personnel, appropriate personal protective equipment must be worn when handling **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**.[\[11\]](#)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[\[9\]](#)
- Skin Protection:
  - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).[\[9\]](#) Gloves should be inspected before use and disposed of properly after handling the chemical.[\[9\]](#)
  - Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[\[12\]](#)
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved N95 (or equivalent) particulate respirator should be used. Work should be conducted in a well-ventilated area or under a chemical fume hood.[\[5\]](#)[\[12\]](#)

## First-Aid Measures

In case of exposure to **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**, the following first-aid measures should be taken immediately[\[9\]](#)[\[13\]](#):

- Inhalation: Move the person to fresh air.[\[9\]](#)[\[13\]](#) If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[9\]](#)[\[13\]](#) Remove contaminated clothing. If skin irritation or a rash occurs, get medical advice/attention.[\[13\]](#)

- Eye Contact: Rinse cautiously with water for several minutes.[9][13] Remove contact lenses, if present and easy to do. Continue rinsing.[9][13] If eye irritation persists, get medical advice/attention.[13]
- Ingestion: Rinse mouth with water.[9][13] Do NOT induce vomiting. Call a poison center or doctor/physician immediately if you feel unwell.[9][13]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][13]
- Specific Hazards from the Chemical: In a fire, hazardous decomposition products such as carbon oxides and nitrogen oxides may be formed.[13]
- Protective Equipment for Firefighters: Firefighters should wear self-contained breathing apparatus and full protective gear.[13]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment to avoid contact with the skin and eyes and to prevent inhalation of dust.[9] Ensure adequate ventilation.[9]
- Environmental Precautions: Prevent the chemical from entering drains.[9]
- Methods for Cleaning Up: Sweep up the spilled material, avoiding dust generation, and place it in a suitable, closed container for disposal.[9][13]

## Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place.[5][9] Keep the container tightly closed and stored in a locked area.[5]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.[13] The material should be sent to an approved waste disposal plant.  
[13]

This guide is intended to provide a summary of the available safety and handling information for **2-Hydroxy-5-methoxy-3-nitrobenzaldehyde**. It is not a substitute for a thorough review of the manufacturer's safety data sheet and a comprehensive risk assessment before use.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Hydroxy-5-methoxy-3-nitrobenzaldehyde | C<sub>8</sub>H<sub>7</sub>NO<sub>5</sub> | CID 522218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde | C<sub>8</sub>H<sub>7</sub>NO<sub>5</sub> | CID 307886 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Hydroxy-5-methoxy-3-nitrobenzaldehyde 97 34549-69-4 [sigmaaldrich.com]
- 4. 2-HYDROXY-3-METHOXY-5-NITROBENZALDEHYDE | 17028-61-4 [chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. echemi.com [echemi.com]
- 7. 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde, 98% 25 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 8. 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde, 98% | Fisher Scientific [fishersci.ca]
- 9. valsynthese.ch [valsynthese.ch]
- 10. fishersci.com [fishersci.com]
- 11. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 12. bio.vu.nl [bio.vu.nl]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. ["2-Hydroxy-5-methoxy-3-nitrobenzaldehyde" safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183026#2-hydroxy-5-methoxy-3-nitrobenzaldehyde-safety-and-handling]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)